

# Neodymium boride crystal structure analysis

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## Compound of Interest

Compound Name: Neodymium boride

Cat. No.: B577285

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An In-depth Technical Guide to the Crystal Structure of **Neodymium Borides**

## Introduction

**Neodymium borides** are a class of inorganic compounds that have garnered significant scientific and technological interest due to their diverse and important properties. These materials exhibit a range of characteristics, from the exceptional hard magnetic properties of neodymium-iron-boride ( $\text{Nd}_2\text{Fe}_{14}\text{B}$ ), a cornerstone of modern permanent magnets, to the complex magnetic ordering found in neodymium tetraboride ( $\text{NdB}_4$ ) and the metallic nature of neodymium hexaboride ( $\text{NdB}_6$ ).<sup>[1][2][3]</sup> Understanding the crystal structure of these compounds is fundamental to comprehending their physical properties and unlocking their potential for various applications. This guide provides a detailed analysis of the crystal structures of key **neodymium boride** compounds, outlines the experimental protocols used for their characterization, and presents this information in a clear, structured format for researchers, scientists, and professionals in materials science and drug development.

## Crystal Structures of Prominent Neodymium Borides

The crystallographic properties of **neodymium borides** vary significantly with their stoichiometry. Below are detailed structural data for the most well-studied **neodymium boride** compounds.

### Neodymium Iron Boride ( $\text{Nd}_2\text{Fe}_{14}\text{B}$ )

A technologically crucial material,  $\text{Nd}_2\text{Fe}_{14}\text{B}$  is the primary phase in high-strength neodymium magnets.[3][4] Its complex tetragonal structure is responsible for its exceptional magnetic anisotropy.[3]  $\text{Nd}_2\text{Fe}_{14}\text{B}$  crystallizes in the tetragonal  $P4_2/mnm$  space group.[5][6] The structure contains two inequivalent neodymium sites, six inequivalent iron sites, and one boron site, leading to a complex arrangement that underpins its remarkable magnetic properties.[7][8]

Table 1: Crystal Structure Data for  $\text{Nd}_2\text{Fe}_{14}\text{B}$

Parameter	Value
Crystal System	Tetragonal
Space Group	$P4_2/mnm$ (No. 136)
Lattice Parameters	$a = 8.776 \text{ \AA}$ , $c = 12.119 \text{ \AA}$

## Neodymium Tetraboride ( $\text{NdB}_4$ )

Neodymium tetraboride is known for its interesting magnetic properties, which arise from the arrangement of neodymium ions on a Shastry-Sutherland lattice, a model for frustrated magnetic systems.[1][9] This compound exhibits a tetragonal crystal structure and belongs to the  $P4/mbm$  space group.[1] The boron atoms form a network of  $B_6$  octahedra and chains, which contributes to the material's high hardness and melting point.[1]

Table 2: Crystal Structure Data for  $\text{NdB}_4$

Parameter	Value
Crystal System	Tetragonal
Space Group	$P4/mbm$ (No. 127)

## Neodymium Hexaboride ( $\text{NdB}_6$ )

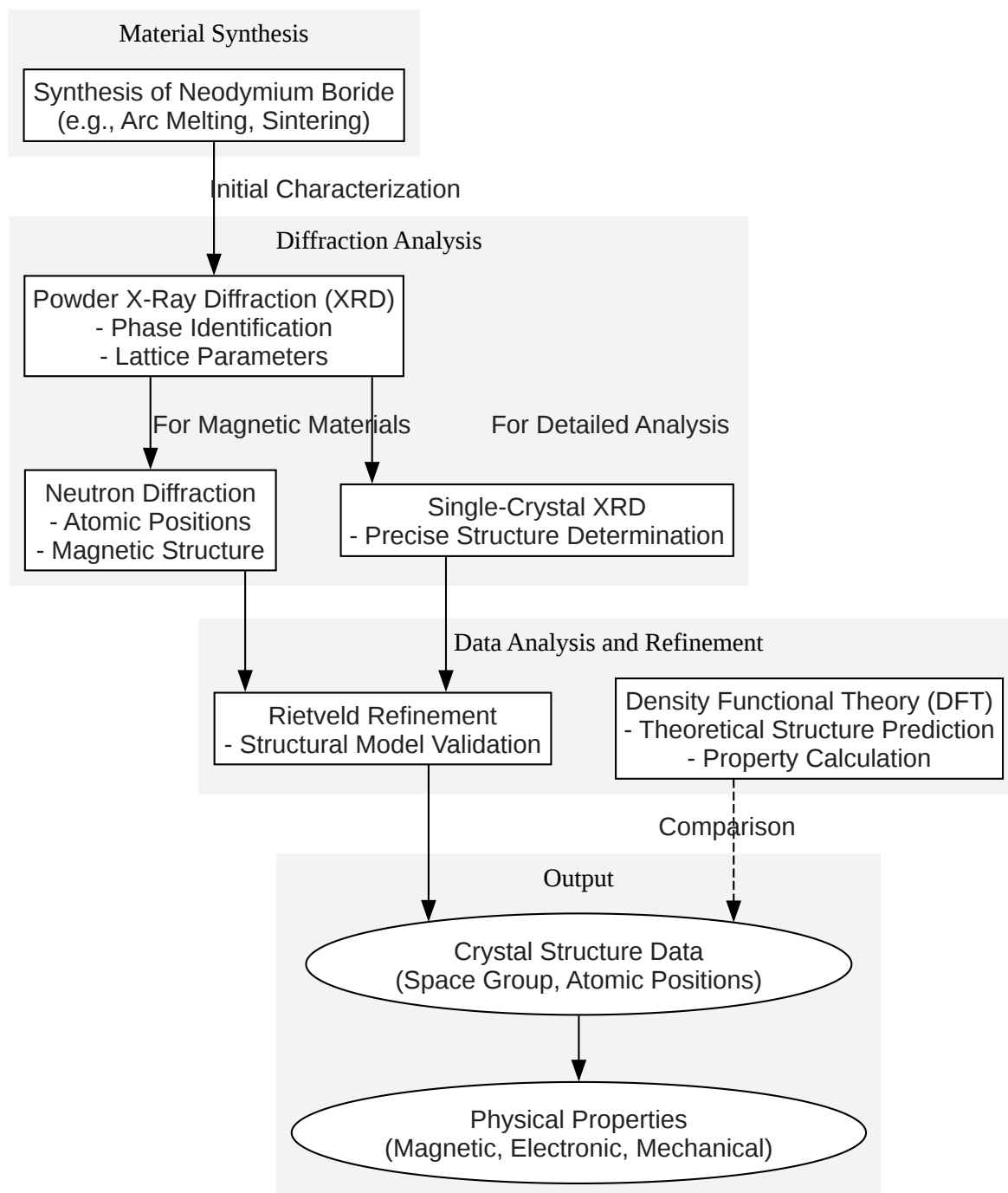
$\text{NdB}_6$  has a cubic crystal structure, similar to other rare-earth hexaborides.[10][11] In this structure, a three-dimensional network of  $B_6$  octahedra provides rigidity, with the neodymium atoms located in the interstitial spaces.[10][11] This compound is metallic and has been studied for its electronic and magnetic properties.[2]

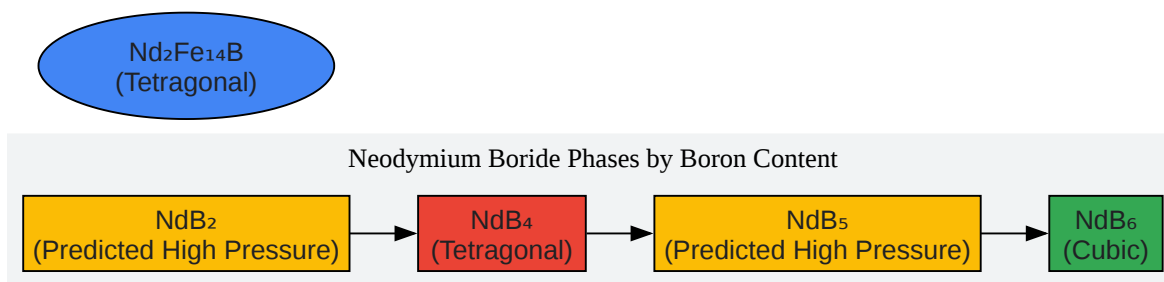
Table 3: Crystal Structure Data for NdB<sub>6</sub>

Parameter	Value
Crystal System	Cubic
Space Group	Pm-3m (No. 221)

## Experimental Protocols for Crystal Structure Analysis

The determination and refinement of the crystal structures of **neodymium borides** rely on several key experimental techniques. The general workflow for these analyses is depicted below, followed by detailed descriptions of the primary methods.





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